Application Note: Analytical Quantification of 2-(tert-Butyl)-4-chloroquinazoline

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Compound of Interest

Compound Name:	*2-(tert-Butyl)-4-chloroquinazoline*
CAS No.:	*403612-89-5*
Cat. No.:	*B3135689*

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Executive Summary

The quantification of **2-(tert-Butyl)-4-chloroquinazoline** (hereafter TB-4-CQ) presents a specific analytical challenge due to the lability of the C4-chlorine atom. While the tert-butyl group at C2 provides steric bulk that offers marginal stability improvements over its methyl analogues, the molecule remains susceptible to nucleophilic attack, particularly hydrolysis, yielding the thermodynamically stable 2-(tert-Butyl)quinazolin-4(3H)-one (TB-4-OH).

This guide details a robust Reverse-Phase HPLC (RP-HPLC) protocol for assay and purity analysis, alongside an LC-MS/MS method for trace quantification. The core directive of this protocol is "Moisture Exclusion," ensuring that sample preparation artifacts do not bias the reported purity.

Chemical Context & Stability Mechanism

Understanding the degradation pathway is prerequisite to accurate analysis. TB-4-CQ is an electrophilic intermediate often used in SNAr reactions to generate kinase inhibitors.

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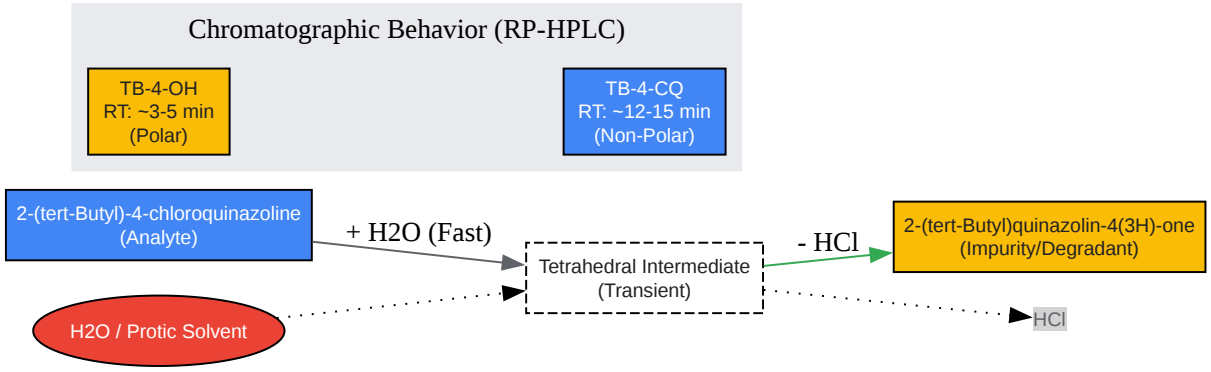
The Hydrolysis Trap

Upon exposure to protic solvents (water, methanol) or atmospheric moisture, the C4-Cl bond undergoes hydrolysis. In analytical workflows, this manifests as:

- Ghost Peaks: Appearance of a front-eluting peak (TB-4-OH) that grows over time in the autosampler.
- Quantification Bias: Underestimation of potency due to on-column or in-vial degradation.

Figure 1: Hydrolysis Pathway & Analytical Impact (The diagram below illustrates the degradation mechanism and the required separation)



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Caption: Figure 1. The hydrolysis of TB-4-CQ to TB-4-OH is the primary failure mode in quantification. The method must resolve these two species significantly.

Method A: RP-HPLC for Purity & Assay (QC Standard)

This method is designed for In-Process Control (IPC) and Release Testing. It utilizes a pH-buffered mobile phase to ensure peak symmetry for the basic quinazoline nitrogen while maintaining high organic strength to elute the hydrophobic tert-butyl group.

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Chromatographic Conditions

Parameter	Specification	Rationale
Column	Agilent ZORBAX Eclipse Plus C18 (150 x 4.6 mm, 3.5 µm) or equivalent	End-capped C18 prevents silanol interactions with the basic quinazoline ring.
Mobile Phase A	10 mM Ammonium Acetate (pH 5.0)	Buffers the basic nitrogen; pH 5.0 is optimal for stability and peak shape.
Mobile Phase B	Acetonitrile (HPLC Grade)	Aprotic organic modifier to minimize on-column hydrolysis.
Flow Rate	1.0 mL/min	Standard backpressure/efficiency balance.
Column Temp	25°C	Ambient temperature reduces the rate of on-column hydrolysis compared to 40°C.
Detection	UV @ 254 nm (Ref 360 nm)	254 nm captures the quinazoline core; 360 nm reference corrects for drift.
Injection Vol	5.0 µL	Lower volume minimizes solvent mismatch effects.

Gradient Program

Note: TB-4-CQ is significantly more hydrophobic than its hydrolysis product.

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Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.00	80	20	Equilibration
2.00	80	20	Isocratic Hold (Elute polar impurities)
12.00	10	90	Linear Gradient (Elute TB-4-CQ)
15.00	10	90	Wash
15.10	80	20	Re-equilibration
20.00	80	20	End of Run

Sample Preparation (The "Dry Cycle")

CRITICAL: Do NOT use Methanol or unbuffered water as the diluent.

- Stock Solution (1.0 mg/mL): Weigh 10 mg of TB-4-CQ into a 10 mL volumetric flask. Dissolve in 100% Anhydrous Acetonitrile.
- Working Standard (0.1 mg/mL): Dilute 1.0 mL of Stock into 9.0 mL of Acetonitrile.
- Vialing: Use amber glass vials with PTFE-lined caps. Analyze within 4 hours of preparation.

Method B: LC-MS/MS for Trace Impurity Analysis

Used when TB-4-CQ is a potential genotoxic impurity (PGI) in a final drug substance.

Mass Spectrometry Parameters

- Source: ESI Positive Mode (Protonation of N1 or N3).
- MRM Transitions:
  - Precursor:m/z 221.1 [M+H]+ (35Cl isotope)
  - Quantifier Ion:m/z 165.1 (Loss of t-butyl group: [M+H - C4H8]+)

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- Qualifier Ion:m/z 186.1 (Loss of Cl radical/fragmentation of ring).

- Dwell Time: 50 ms.

LC Parameters (Trace Level)

- Column: Waters ACQUITY UPLC BEH C18 (100 x 2.1 mm, 1.7 µm).
- Mobile Phase: 0.1% Formic Acid in Water (A) / 0.1% Formic Acid in Acetonitrile (B).
- Gradient: Steep gradient (5% to 95% B in 5 mins) to elute the hydrophobic impurity sharply for maximum sensitivity.

Experimental Workflow & Decision Logic

The following decision tree guides the analyst through the correct protocol selection based on the data requirement.

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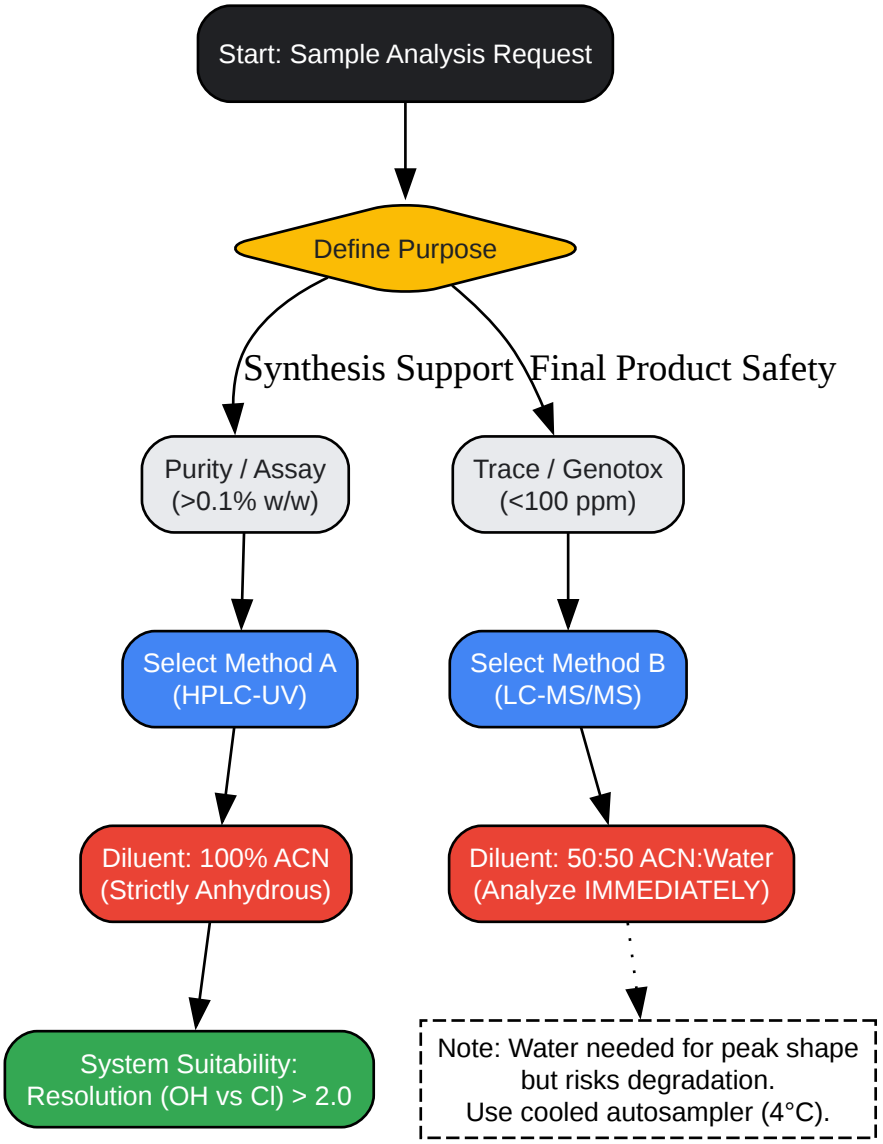

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Caption: Figure 2. Analytical decision matrix. Note the divergence in diluent strategy for Trace analysis where water focusing is required despite stability risks.

Validation & System Suitability Criteria

To ensure the method is "self-validating" (Trustworthiness), the following criteria must be met before every sample set.

System Suitability Test (SST)

Run a standard containing both TB-4-CQ and spiked TB-4-OH (hydrolysis impurity).

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Parameter	Acceptance Criteria	Troubleshooting
% RSD (Area, n=5)	≤ 2.0%	Check injector precision; ensure sample isn't degrading in vial.
Tailing Factor (T)	0.9 < T < 1.5	High tailing indicates silanol activity; replace column or adjust pH.
Resolution (Rs)	> 2.0 between Impurity & Main Peak	If Rs < 2.0, lower %B at start of gradient.
Plate Count (N)	> 5,000	If low, check for dead volume or column aging.

Linearity & Range

- Range: 0.05 mg/mL to 0.15 mg/mL (50% to 150% of target).
- Correlation Coefficient (R^2): ≥ 0.999.[1][2][3]
- LOD/LOQ: Estimated at 0.1 µg/mL (LOD) and 0.5 µg/mL (LOQ) by UV, sufficient for 0.05% impurity reporting.

Troubleshooting Guide: The "Ghost Peak" Phenomenon

Issue: A peak at RRT ~0.30 (approx. 3-4 mins) appears and grows in area over sequential injections.

- Root Cause: In-vial hydrolysis of TB-4-CQ to TB-4-OH.
- Verification: Inject the same vial 3 times over 3 hours. If the early peak grows and the main peak shrinks, the diluent is wet.
- Solution:
  - Use fresh, high-quality Acetonitrile (low water content).

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- Dry glassware in an oven before use.
- Set autosampler temperature to 4°C (slows kinetics).

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